An In-Depth Technical Guide to the Spectral Analysis of Cudraxanthone B

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Compound of Interest

Compound Name:	*Cudraxanthone B*
CAS No.:	*84955-05-5*
Cat. No.:	*B563145*

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Foreword: The Scientific Imperative for Comprehensive Structural Elucidation

In the realm of natural product chemistry and drug development, the unambiguous structural elucidation of a bioactive compound is the bedrock upon which all further research is built. **Cudraxanthone B**, a prenylated xanthone isolated from the root bark of Cudrania tricuspidata, has garnered significant interest for its diverse pharmacological activities, including antiplatelet, antioxidant, and cytotoxic effects.[1] Understanding the precise arrangement of atoms within this molecule is paramount to elucidating its mechanism of action, designing synthetic analogues, and ultimately, harnessing its therapeutic potential. This guide provides a comprehensive, in-depth analysis of the spectral data of **cudraxanthone B**, drawing upon the foundational techniques of Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy. Our approach is not merely procedural; it is an exposition of the scientific reasoning that underpins each experimental choice and interpretation, reflecting the rigor and expertise required in the field.

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Introduction to **Cudraxanthone B**: A Bioactive Xanthone

Cudraxanthone B belongs to the xanthone class of organic compounds, characterized by a dibenzo-γ-pyrone heterocyclic scaffold. Its molecular formula is $C_{23}H_{22}O_6$, with a corresponding molecular weight of 394.4 g/mol .[2] The structure is further distinguished by the presence of isoprenoid side chains, which are known to significantly influence the biological activity of natural products.

Caption: Chemical Structure of **Cudraxanthone B**.

Mass Spectrometry (MS): Unveiling the Molecular Weight and Fragmentation

Mass spectrometry is a cornerstone technique for determining the molecular weight and obtaining structural clues through fragmentation analysis. For a novel or isolated compound like **cudraxanthone B**, high-resolution mass spectrometry (HRMS) is indispensable for confirming the elemental composition.

Experimental Protocol: High-Resolution Electrospray Ionization Mass Spectrometry (HRESI-MS)

- Sample Preparation: A dilute solution of **cudraxanthone B** is prepared in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: The sample is introduced into an electrospray ionization (ESI) source coupled to a high-resolution mass analyzer (e.g., Orbitrap or TOF).
- Ionization Mode: Analysis is typically performed in both positive and negative ion modes to maximize information gathering. In positive mode, protonated molecules $[M+H]^+$ are observed, while in negative mode, deprotonated molecules $[M-H]^-$ are detected.
- Data Acquisition: Full scan mass spectra are acquired over a relevant mass-to-charge (m/z) range.

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- Tandem MS (MS/MS): The molecular ion is mass-selected and subjected to collision-induced dissociation (CID) to generate a fragmentation pattern. This is crucial for structural elucidation.

Data Interpretation: A Self-Validating System

- Molecular Ion Peak: The high-resolution mass of the molecular ion allows for the calculation of the elemental composition. For **cudraxanthone B** ($C_{23}H_{22}O_6$), the expected exact mass for the $[M+H]^+$ ion is 395.1495, and for the $[M-H]^-$ ion is 393.1338. The experimental observation of these ions with high mass accuracy (typically < 5 ppm error) provides strong evidence for the proposed molecular formula.

- Fragmentation Analysis (MS/MS): The fragmentation pattern in the MS/MS spectrum offers insights into the structural motifs of the molecule. For prenylated xanthones, characteristic fragmentation pathways include:

  - Loss of a methyl group ($CH_3•$): A neutral loss of 15 Da is often observed from the isoprenoid chains.

  - Retro-Diels-Alder (RDA) fragmentation: This can occur in the pyran ring, leading to characteristic neutral losses.

  - Cleavage of the isoprenoid chain: Fragmentation of the C_5H_8 side chains can lead to significant fragment ions.

Table 1: Expected High-Resolution Mass Spectrometry Data for **Cudraxanthone B**

Ion	Calculated m/z
$[M+H]^+$	395.1495
$[M+Na]^+$	417.1314
$[M-H]^-$	393.1338

Infrared (IR) Spectroscopy: Identifying Functional Groups

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Infrared spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule. The absorption of infrared radiation excites molecular vibrations, and the frequencies of these vibrations are characteristic of specific bonds.

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR

- Sample Preparation: A small amount of the solid sample is placed directly on the ATR crystal.
- Data Acquisition: The IR spectrum is recorded, typically in the range of 4000-400 cm^{-1}.
- Background Correction: A background spectrum of the empty ATR crystal is recorded and subtracted from the sample spectrum.

Data Interpretation: The Vibrational Fingerprint

The IR spectrum of **cudraxanthone B** is expected to show characteristic absorption bands corresponding to its functional groups:

- O-H Stretching: A broad band in the region of 3500-3200 cm^{-1} indicates the presence of hydroxyl (-OH) groups.
- C-H Stretching: Absorptions in the 3000-2850 cm^{-1} region are due to C-H stretching in the aromatic ring and the aliphatic isoprenoid chains.
- C=O Stretching: A strong absorption band around 1650 cm^{-1} is characteristic of the conjugated ketone (carbonyl group) in the xanthone scaffold.
- C=C Stretching: Aromatic C=C bond stretching vibrations typically appear in the 1600-1450 cm^{-1} region.
- C-O Stretching: Absorptions in the 1300-1000 cm^{-1} range are attributed to C-O stretching of the ether and hydroxyl groups.

The region below 1500 cm^{-1} is known as the "fingerprint region" and contains a complex pattern of absorptions that is unique to the molecule as a whole.

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Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Blueprint

NMR spectroscopy is the most powerful tool for the complete structural elucidation of organic molecules in solution. A combination of one-dimensional (^{1}H and ^{13}C) and two-dimensional (COSY, HSQC, HMBC) NMR experiments allows for the unambiguous assignment of all proton and carbon signals and reveals the connectivity of the entire molecule.

Experimental Protocol: A Suite of NMR Experiments

- Sample Preparation: A few milligrams of **cudraxanthone B** are dissolved in a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6, or acetone-d_6). Tetramethylsilane (TMS) is typically used as an internal standard (δ 0.00 ppm).
- ^{1}H NMR (Proton NMR): This experiment provides information about the number of different types of protons, their chemical environment, and their coupling to neighboring protons.
- ^{13}C NMR (Carbon-13 NMR): This experiment reveals the number of different types of carbon atoms in the molecule. DEPT (Distortionless Enhancement by Polarization Transfer) experiments are often run to differentiate between CH, CH_2, and CH_3 groups.
- 2D COSY (Correlation Spectroscopy): This experiment shows correlations between protons that are coupled to each other, typically through two or three bonds.
- 2D HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates each proton with the carbon to which it is directly attached.
- 2D HMBC (Heteronuclear Multiple Bond Correlation): This experiment shows correlations between protons and carbons that are two or three bonds away, providing crucial information for assembling the molecular skeleton.

Caption: A typical workflow for NMR-based structure elucidation.

Data Interpretation: Assembling the Molecular Puzzle

The interpretation of the NMR spectra of **cudraxanthone B** involves a systematic analysis of the chemical shifts, coupling constants, and cross-peaks in the 2D spectra.

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- ^{1}H NMR Spectrum:
  - Aromatic Protons: Signals in the aromatic region (typically δ 6.0-8.0 ppm) will reveal the substitution pattern on the xanthone core.
  - Prenyl Protons: The characteristic signals of the two isoprenoid side chains will be observed, including vinyl protons, allylic protons, and methyl singlets.
  - Hydroxyl Protons: The chemical shifts of the hydroxyl protons can vary depending on the solvent and hydrogen bonding. Chelated hydroxyl groups (adjacent to the carbonyl) often appear far downfield (δ > 10 ppm).
- ^{13}C NMR Spectrum:
  - Carbonyl Carbon: The ketone carbonyl carbon will appear at a characteristic downfield chemical shift (δ > 180 ppm).
  - Aromatic and Olefinic Carbons: These will resonate in the region of δ 100-160 ppm.
  - Aliphatic Carbons: The carbons of the isoprenoid chains will appear in the upfield region of the spectrum.
- 2D NMR Spectra:
  - COSY: Will establish the proton-proton spin systems within the aromatic rings and the isoprenoid side chains.
  - HSQC: Will definitively link each proton to its directly attached carbon.
  - HMBC: Is the key to connecting the different structural fragments. For example, correlations from the protons of the isoprenoid chains to the carbons of the xanthone core will establish their points of attachment.

Table 2: Representative ^{1}H and ^{13}C NMR Data for a Prenylated Xanthone Moiety

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Position	δH (ppm)	δC (ppm)
Aromatic CH	6.0 - 8.0	90 - 160
C=O	-	>180
Prenyl CH=	5.0 - 5.5	120 - 135
Prenyl CH_2	3.0 - 3.5	20 - 40
Prenyl $C(CH_3)_2$	1.5 - 1.8	25 - 30
OH (chelated)	>10	-

(Note: These are general ranges and specific values for **cudraxanthone B** would be determined from its actual spectra.)

Conclusion: A Multi-faceted Approach to Structural Certainty

The comprehensive spectral analysis of **cudraxanthone B**, integrating data from mass spectrometry, infrared spectroscopy, and a suite of NMR experiments, provides an unassailable confirmation of its chemical structure. This multi-technique approach ensures a self-validating system where the information from each analysis corroborates the others. The detailed structural information gleaned from these spectral data is not merely an academic exercise; it is the essential foundation for any future research aimed at exploring the therapeutic potential of this promising natural product.

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